

Comparative Selectivity and Cross-Reactivity Profiling of 2,1-Benzoxazole Derivatives

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Compound of Interest

Compound Name: *2,1-Benzoxazole-3-carbonyl chloride*

CAS No.: *535992-89-3*

Cat. No.: *B12881577*

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Executive Summary: The Anthranil "Trap"

In drug discovery, 2,1-benzoxazoles (anthranils) represent a high-risk, high-reward scaffold. Unlike their stable isomers (1,3-benzoxazole and 1,2-benzisoxazole), anthranils possess a labile N–O bond that renders them electrophilic. While this reactivity can be exploited for covalent inhibition of specific bacterial targets, it frequently leads to pan-assay interference (PAINS) and metabolic instability.

This guide objectively compares the 2,1-benzoxazole scaffold against its isomeric alternatives, detailing the specific cross-reactivity mechanisms (ring-opening) and providing a validated screening protocol to distinguish true pharmacological activity from chemical promiscuity.

Scaffold Comparison: Stability and Selectivity

The primary driver of cross-reactivity in 2,1-benzoxazoles is their tendency to undergo nucleophilic ring-opening, mimicking o-aminobenzaldehyde or anthranilic acid derivatives in situ.

Table 1: Comparative Pharmacophore Profiling

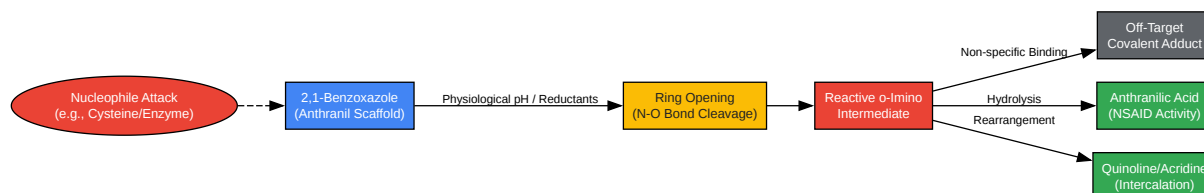
Feature	2,1-Benzoxazole (Anthranil)	1,2-Benzisoxazole	1,3-Benzoxazole
Structure	Benzene fused to isoxazole (N at 2, O at 1)	Benzene fused to isoxazole (N at 1, O at 2)	Benzene fused to oxazole (N at 3, O at 1)
Chemical Stability	Low. Prone to N–O bond cleavage by nucleophiles/reductants.	High. Stable pharmacophore.	High. Very stable aromatic system.
Primary Liability	Covalent Promiscuity. Reacts with cysteines or metabolizes to anthranilic acid.	HERG channel inhibition (common in this class).	CYP450 inhibition (lipophilicity driven).
Key Biological Use	Antimicrobial (Covalent), Anti-plasmodial.	Antipsychotics (e.g., Risperidone, Zonisamide). [1]	NSAIDs, CFTR modulators (e.g., Tafamidis).
Cross-Reactivity Risk	Critical. False positives in redox assays; off-target alkylation.	Moderate. GPCR selectivity issues.	Low to Moderate.

Mechanistic Insight: The Ring-Opening Pathway

To understand why your 2,1-benzoxazole derivative is showing off-target effects, you must visualize its degradation pathway. The N–O bond is the "weak link" that triggers the cross-reactivity cascade.

Diagram 1: The Anthranil Reactivity Cascade

This diagram illustrates how the 2,1-benzoxazole scaffold opens under physiological conditions, generating reactive intermediates that cause cross-reactivity.



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Caption: The N-O bond cleavage drives the transformation of Anthranils into reactive intermediates, leading to non-specific covalent binding or rearrangement into active metabolites.

Experimental Protocol: Validating Selectivity

Because 2,1-benzoxazoles can act as "masked" reactive groups, standard IC50 assays are insufficient. You must prove the compound is stable enough to reach the target intact.

Phase 1: Chemical Stability "Litmus Test"

Before biological screening, quantify the scaffold's susceptibility to ring-opening.

- GSH Reactivity Assay:
 - Incubate compound (10 μ M) with Glutathione (GSH, 5 mM) in PBS (pH 7.4) at 37°C.
 - Monitor via LC-MS at T=0, 1h, 4h, 24h.
 - Pass Criteria: < 50% adduct formation at 4h. High adduct formation indicates likely promiscuous covalent inhibition (PAINS).
- Plasma Stability:
 - Incubate in human/mouse plasma. 2,1-benzoxazoles often rearrange to anthranilic acids (which are COX inhibitors).

- Check: If your compound loses activity in plasma but gains COX activity, the scaffold has degraded.

Phase 2: Target Specificity vs. Cross-Reactivity

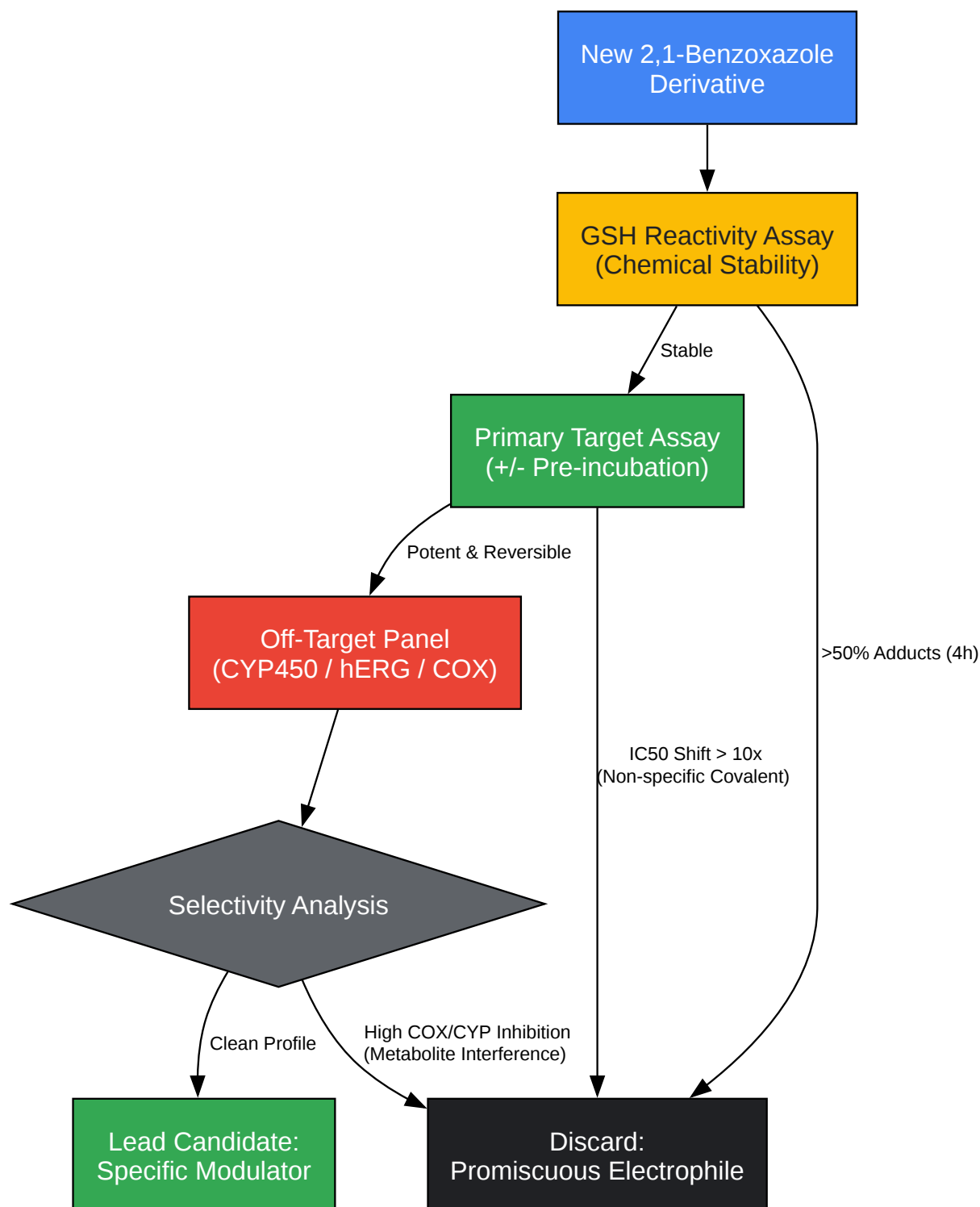
Use this workflow to differentiate specific binding from promiscuity.

Target: Hypothetical Bacterial Enzyme (e.g., Pks13 or Gyrase). Control: Mammalian Cell Line (HEK293) + CYP450 Panel.

Step	Assay	Purpose
1	Time-Dependent Inhibition (TDI)	Pre-incubate compound with enzyme for 30 mins vs. 0 mins. A significant shift in IC50 (>3-fold) suggests covalent/irreversible binding typical of unstable anthranils.
2	Redox Cycling Check	Run the assay with and without detergent (0.01% Triton X-100) and reducing agents (DTT). 2,1-benzoxazoles can generate H2O2 via redox cycling.
3	Selectivity Index (SI)	Calculate . Target: SI > 10. Note: Anthranils often show SI < 5 due to general electrophilicity.

Screening Workflow Diagram

This workflow is designed to filter out "false positives" caused by the unique reactivity of the 2,1-benzoxazole scaffold.



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Caption: A "fail-fast" screening cascade prioritizing chemical stability to eliminate promiscuous anthranil derivatives early.

References

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Sources

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